

Isoagarotetrol CAS number and molecular weight

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Compound of Interest

Compound Name: *Isoagarotetrol*

Cat. No.: B2757924

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An In-depth Technical Guide to Isoagarotetrol

This guide provides a comprehensive overview of **Isoagarotetrol**, a significant natural compound, tailored for researchers, scientists, and professionals in drug development. Our focus is on delivering technical accuracy and field-proven insights to support and inspire further research and application.

Section 1: Core Properties of Isoagarotetrol

Isoagarotetrol is a chromone derivative that has been isolated from agarwood, the resinous heartwood of Aquilaria trees.^[1] Its unique structure and biological potential have made it a subject of interest in natural product chemistry and pharmacology.

Chemical and Physical Data

A clear understanding of the fundamental properties of a compound is the bedrock of any research endeavor. The key identifiers and properties of **Isoagarotetrol** are summarized below for easy reference.

Property	Value	Source(s)
CAS Number	104060-61-9	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₇ H ₁₈ O ₆	[1] [2] [4] [5]
Molecular Weight	318.32 g/mol	[1] [2] [3] [4] [5] [6]
Appearance	White to off-white solid	[1]
Purity	>98% (HPLC)	[3]
Initial Source	Aquilaria sinensis (Lour.) Spreng	[1] [5]
Chemical Family	Phenols	[2] [5]

Chemical Structure

The molecular structure of **Isoagarotetrol** is fundamental to its chemical behavior and biological activity. Below is a representation of its two-dimensional structure.

Caption: Simplified 2D structure of **Isoagarotetrol**.

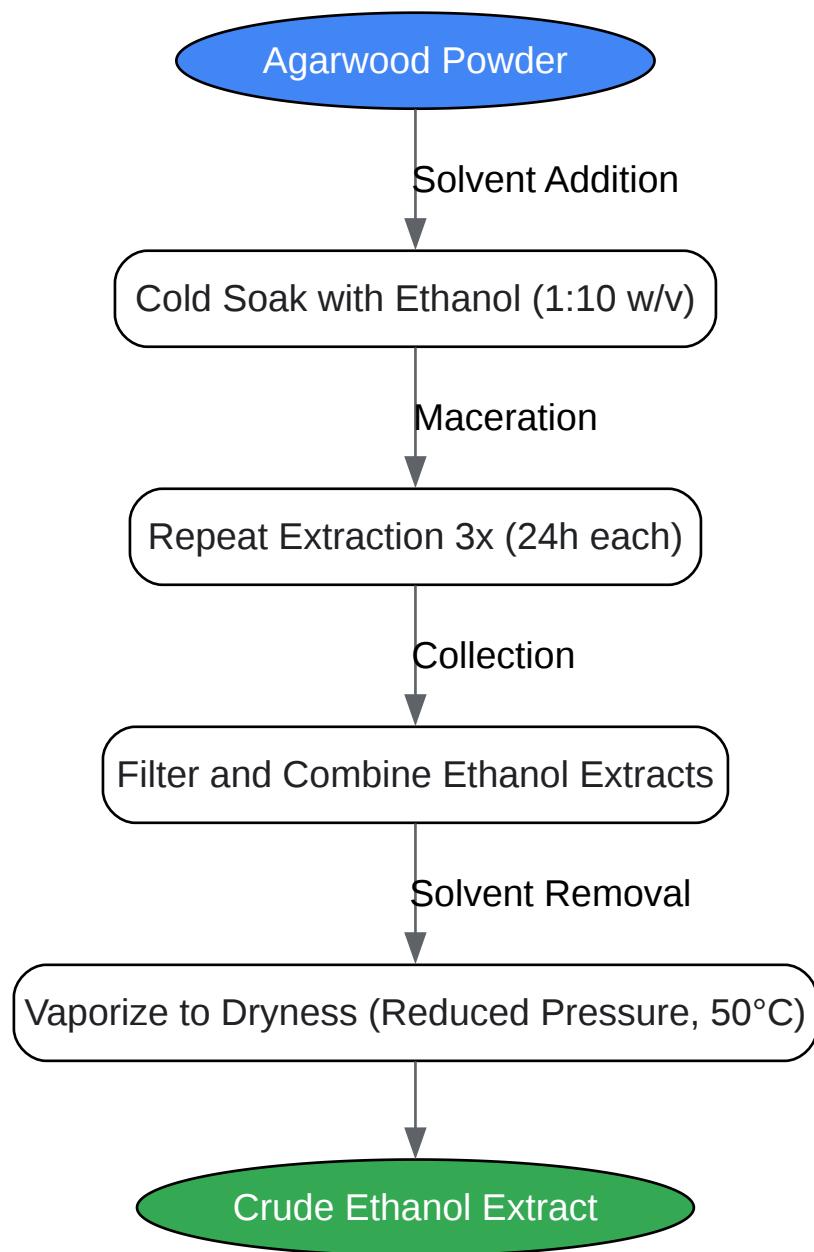
Section 2: Isolation and Purification Protocol

The isolation of **Isoagarotetrol** from its natural source, agarwood, is a critical first step for any research. The following protocol is a synthesis of established methodologies for the extraction and purification of chromone derivatives from plant materials.

Extraction from Agarwood

The initial extraction aims to separate a broad spectrum of compounds from the raw plant material.

Workflow for Extraction



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Caption: Workflow for the extraction of **Isoagarotetrol** from agarwood.

Detailed Steps:

- Preparation of Plant Material: Begin with finely powdered agarwood to maximize the surface area for solvent extraction.

- Solvent Extraction: The powdered agarwood is subjected to cold-soaking with ethanol at a ratio of 1:10 (weight/volume).[2] This process is repeated three times, with each soaking period lasting 24 hours to ensure thorough extraction.[2]
- Filtration and Concentration: After each soaking period, the mixture is filtered. The ethanol extracts from the three repetitions are then combined.
- Drying: The combined ethanol extract is concentrated and vaporized to dryness under reduced pressure at a controlled temperature of 50°C.[2] This yields a crude extract containing **Isoagarotetrol** and other compounds.

Chromatographic Purification

Further purification is necessary to isolate **Isoagarotetrol** from the crude extract. High-Performance Liquid Chromatography (HPLC) is a standard and effective method.

Instrumentation and Conditions for UHPLC-MS/MS Analysis:

- System: An Agilent 1290 HPLC system coupled with an Agilent 6470 triple-quadrupole mass spectrometer with an Agilent Jet Stream source in ESI mode is a suitable setup.[2]
- Column: A Waters ACQUITY UPLC BEH C18 column (2.1 × 100 mm, 1.7 µm) is recommended for chromatographic separation.[2]
- Column Temperature: Maintained at 30°C.[2]
- Flow Rate: A flow rate of 0.3 mL/min is used.[2]
- Injection Volume: 2 µL of the sample is injected for analysis.[2]
- Mobile Phase: A gradient mobile phase consisting of water with 0.2% formic acid (A) and acetonitrile (ACN) (B) is employed.[2]
 - Gradient Program:
 - 0–1.0 min, 15% B
 - 1.00–4.00 min, 15% to 40% B

- 4.00–5.00 min, 40% to 70% B
- 5.00–5.50 min, 70% to 80% B
- 5.50–7.50 min, 80% B
- 7.50–7.51 min, 80% to 95% B
- 7.51–9.00 min, 95% B
- 9.00–9.01 min, 95% to 15% B
- 9.01–11.00 min, 15% B[2]

Sample Pretreatment for Analysis:

- Thaw frozen plasma samples at room temperature.
- To a 100 μ L aliquot of the plasma sample, add 20 μ L of an internal working solution.
- Vortex the mixture for 30 seconds.
- Add 280 μ L of 1% formic acid in acetonitrile (1:100, v/v) for protein precipitation.[2]

Section 3: Biological Activity and Potential Applications

While the primary focus of this guide is on the fundamental properties and isolation of **Isoagarotetrol**, it is important to note its context within the broader field of natural product research. As a phenolic compound isolated from a plant with a long history in traditional medicine, **Isoagarotetrol** is a candidate for further investigation into its biological activities. Its structural relative, Agarotetrol, has also been reported in *Aquilaria malaccensis*.[6] The class of 2-(2-phenylethyl)chromone derivatives, to which **Isoagarotetrol** belongs, is of significant interest for its potential pharmacological properties.

Further research is warranted to elucidate the specific biological targets and mechanisms of action of **Isoagarotetrol**, which could unveil novel therapeutic applications.

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